

An In-depth Technical Guide to 2-Acetamidopyridine: Chemical Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Acetamidopyridine

Cat. No.: B118701

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Abstract

This technical guide provides a comprehensive overview of **2-acetamidopyridine** (N-(2-pyridyl)acetamide), a versatile heterocyclic compound. It details the chemical structure, physicochemical properties, and spectroscopic profile of this molecule. Furthermore, this guide outlines detailed experimental protocols for its synthesis and characterization. A significant focus is placed on its role as a key building block in medicinal chemistry, particularly in the development of anti-inflammatory and analgesic drugs, as well as kinase inhibitors. The guide explores the reactivity of **2-acetamidopyridine** and its involvement in significant biological signaling pathways, supported by visual diagrams to elucidate complex interactions and experimental workflows.

Chemical Structure and Identification

2-Acetamidopyridine is an organic compound featuring a pyridine ring substituted with an acetamido group at the 2-position.^[1] The presence of the pyridine core and the amide functionality imparts unique electronic and steric properties to the molecule, making it a valuable intermediate in organic synthesis.^[2]

Chemical Structure:



Table 1: Chemical Identification

Identifier	Value
IUPAC Name	N-pyridin-2-ylacetamide
Synonyms	2-Acetylaminopyridine, N-(2-Pyridinyl)acetamide
CAS Number	5231-96-9 [1]
Molecular Formula	C ₇ H ₈ N ₂ O [1]
Molecular Weight	136.15 g/mol [1]
InChI	InChI=1S/C7H8N2O/c1-6(10)9-7-4-2-3-5-8-7/h2-5H,1H3,(H,8,9,10)
SMILES	CC(=O)NC1=CC=CC=N1

Physicochemical Properties

The physical and chemical properties of **2-acetamidopyridine** are crucial for its handling, storage, and application in various chemical reactions.

Table 2: Physicochemical Properties

Property	Value	Reference
Appearance	Off-white to yellow crystalline powder	
Melting Point	66-74 °C	
Solubility	Soluble in organic solvents such as methanol, ethanol, DMSO, and chloroform. Solubility in water is limited.	
pKa	6.82 (for the precursor 2-aminopyridine)	

Synthesis of 2-Acetamidopyridine

2-Acetamidopyridine is commonly synthesized via the acylation of 2-aminopyridine with acetic anhydride.

Experimental Protocol: Synthesis from 2-Aminopyridine

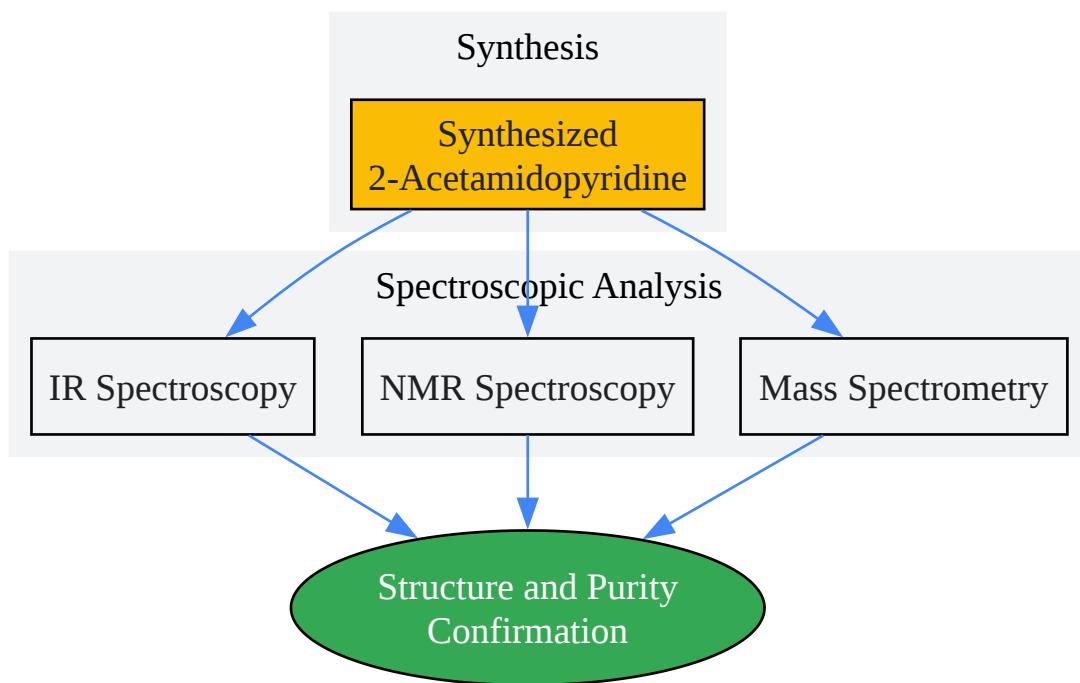
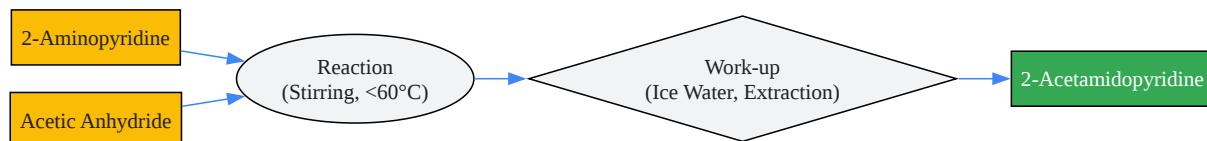
Materials:

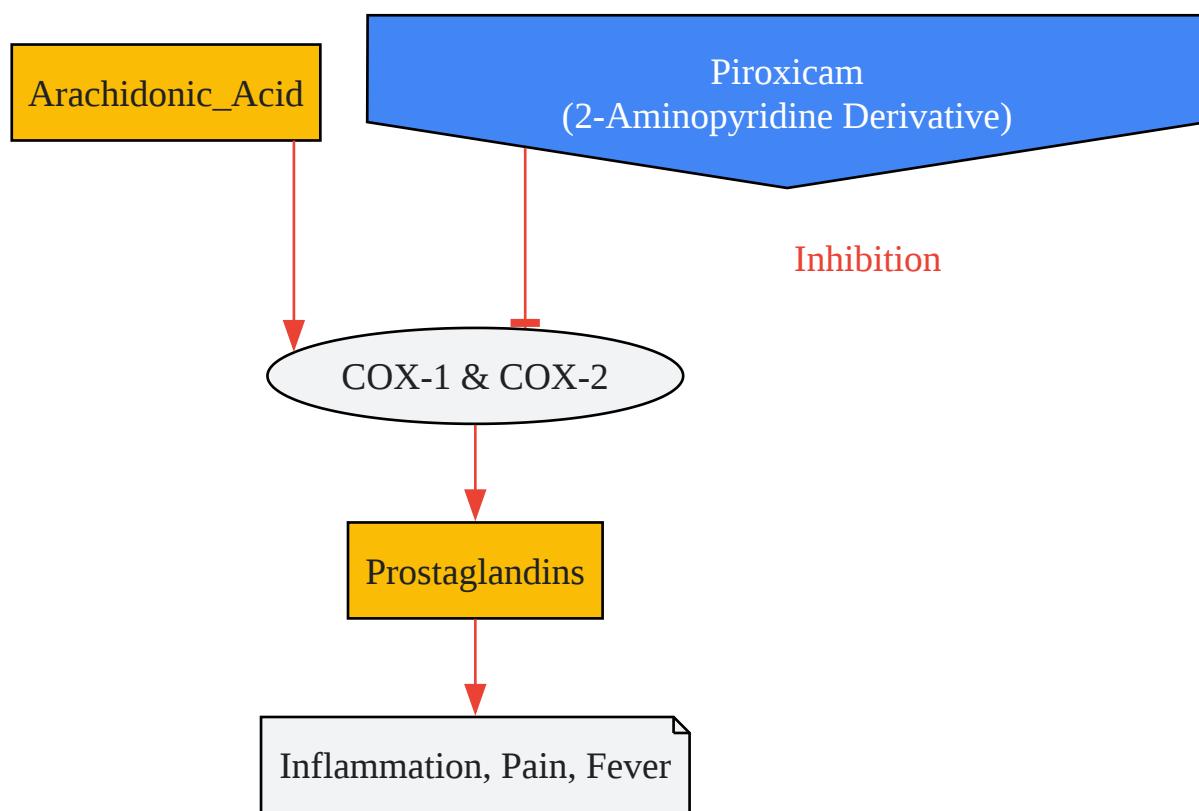
- 2-Aminopyridine
- Acetic Anhydride
- Ice water
- Ethyl acetate
- Round-bottom flask
- Stirring apparatus
- Cooling bath
- Separatory funnel

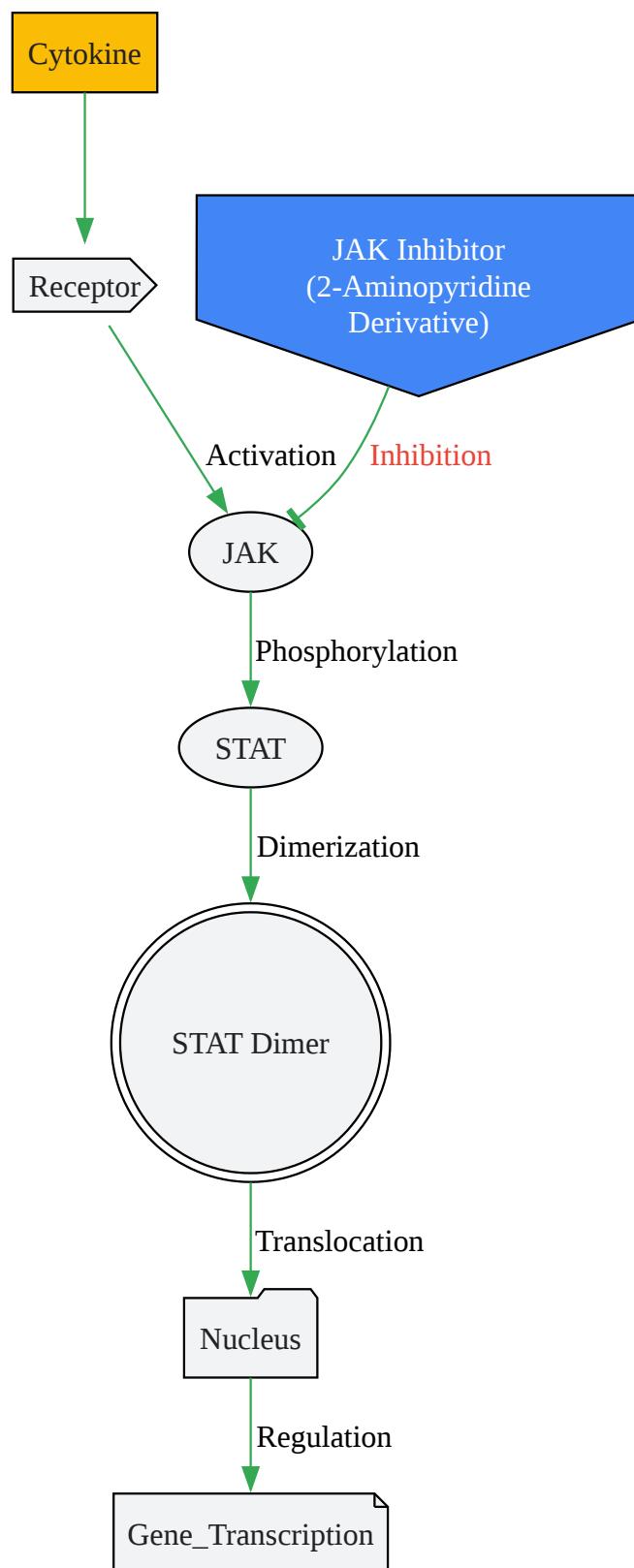
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve 2-aminopyridine in acetic anhydride.
- The reaction is exothermic; maintain the temperature below 60 °C using a cooling bath while stirring.
- Allow the reaction to proceed for approximately 1 hour. Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture into ice water.
- Extract the aqueous mixture with ethyl acetate.
- Separate the organic layer and remove the ethyl acetate under reduced pressure using a rotary evaporator to yield **2-acetamidopyridine**.





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References

- 1. rsc.org [rsc.org]
- 2. What is the mechanism of Piroxicam? [synapse.patsnap.com]
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